

LY2794193: A Technical Guide to a Potent and Selective mGlu3 Receptor Agonist

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Compound of Interest

Compound Name: LY2794193

Cat. No.: B15618070

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Abstract

LY2794193 is a highly potent and selective orthosteric agonist for the metabotropic glutamate receptor 3 (mGlu3).[1][2] As a member of the Group II metabotropic glutamate receptors, mGlu3 is coupled to Gai/o proteins, and its activation leads to the inhibition of adenylyl cyclase, thereby reducing intracellular cyclic AMP (cAMP) levels.[3] This molecule serves as a critical pharmacological tool for investigating the therapeutic potential of selective mGlu3 activation in a range of central nervous system (CNS) disorders. This guide provides a comprehensive overview of the chemical structure, pharmacological properties, and key experimental data related to **LY2794193**.

Chemical Structure and Properties

LY2794193, with the IUPAC name (1S,2S,4S,5R,6S)-2-Amino-4-[(3-methoxybenzoyl)amino]bicyclo[3.1.0]hexane-2,6-dicarboxylic acid, is a derivative of the 2-aminobicyclo[3.1.0]hexane-2,6-dicarboxylate scaffold.[2][4] This structural framework was designed to mimic the extended conformation of glutamate.[4]

Property	Value	Reference
IUPAC Name	(1S,2S,4S,5R,6S)-2-Amino-4- [(3-methoxybenzoyl)amino]bicyclo [3.1.0]hexane-2,6-dicarboxylic acid	[2]
CAS Number	2173037-97-1	[1]
Molecular Formula	C16H18N2O6	
Molecular Weight	334.32 g/mol	
SMILES	O=C([C@@]1(N)[C@]2([H])-- INVALID-LINK--[C@]2([H])-- INVALID-LINK--C1)O	[1]
Appearance	White to off-white solid	[1]

Pharmacological Properties

LY2794193 demonstrates remarkable potency and selectivity for the human mGlu3 receptor over the closely related mGlu2 receptor.[1][2]

Binding Affinity and Potency

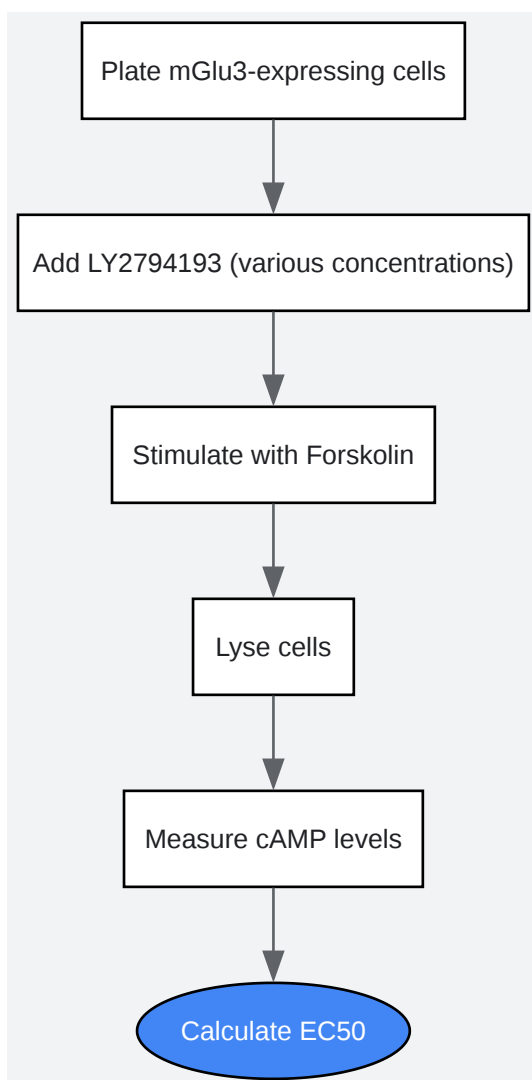
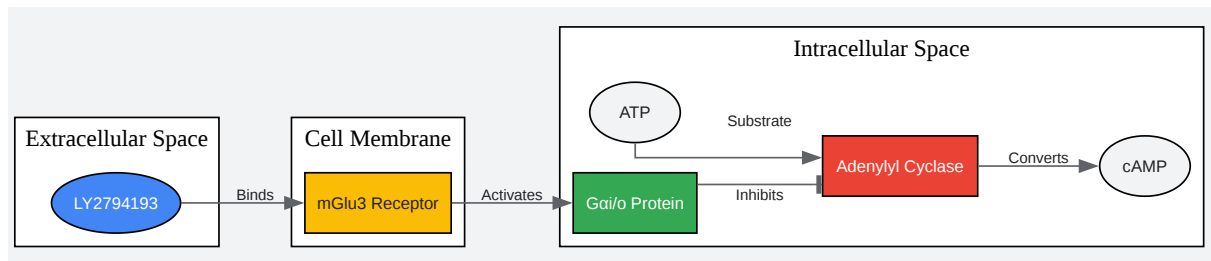
Receptor	Parameter	Value (nM)	Reference
Human mGlu3 (hmGlu3)	Ki	0.927	[1]
EC50	0.47	[1]	
Human mGlu2 (hmGlu2)	Ki	412	[1]
EC50	47.5	[1]	
Rat Cortical Neurons (High Affinity)	EC50	0.44	[1]
Rat Cortical Neurons (Low Affinity)	EC50	43.6	[1]

Pharmacokinetic Profile in Male Sprague-Dawley Rats

Administration	Parameter	Value	Reference
Intravenous (1 mg/kg)	Clearance	18.3 mL/min/kg	[1]
Volume of Distribution (Vd)	1.17 L/kg	[1]	
Plasma Half-life (T1/2)	3.1 hours	[1]	
Subcutaneous (3 mg/kg)	Cmax	6.78 µM	[1]
Tmax	0.44 hours	[1]	
AUC	9.9 µM	[1]	
Bioavailability	121%	[1]	

Mechanism of Action and Signaling Pathway

As a Group II mGlu receptor agonist, **LY2794193**'s primary mechanism of action involves the activation of mGlu3 receptors, which are negatively coupled to adenylyl cyclase through Gai/o proteins.[3] This activation leads to a decrease in the production of cAMP.[3][5]



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